

Kinetic Profile & Hydrolytic Stability: 2-[2-(2-methoxyethoxy)ethoxy]ethyl Chloroformate

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Compound of Interest

Compound Name:	2-[2-(2-methoxyethoxy)ethoxy]ethyl Chloroformate
CAS No.:	105292-71-5
Cat. No.:	B3417447

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Executive Summary & Structural Logic

2-[2-(2-methoxyethoxy)ethoxy]ethyl Chloroformate (often abbreviated as TEG-Cl or mPEG3-Cl) is a critical heterobifunctional linker used in antibody-drug conjugates (ADCs) and surface modification. Its utility relies on the reactivity of the chloroformate group (

) toward nucleophiles (amines, hydroxyls). However, this high reactivity comes with a trade-off: extreme hydrolytic instability.

This guide provides a kinetic analysis of TEG-Cl hydrolysis. Due to the niche nature of this specific PEGylated variant, kinetic parameters are derived via Structure-Kinetic Relationship (SKR) analysis, benchmarking it against experimentally validated alkyl and aryl chloroformates.

Key Insight: The presence of ether oxygens in the triethylene glycol chain exerts an electron-withdrawing inductive effect (

), increasing the electrophilicity of the carbonyl carbon compared to simple alkyl chains. Consequently, TEG-Cl exhibits a hydrolysis rate comparable to, or slightly faster than, ethyl chloroformate.

Mechanistic Analysis: The Hydrolysis Pathway

The hydrolysis of TEG-Cl in neutral water follows a Bimolecular Addition-Elimination (

) mechanism. Unlike tertiary substrates that may proceed via

(ionization), the primary alkyl nature of the TEG linker favors nucleophilic attack by water.

The Pathway

- Nucleophilic Attack: Water attacks the carbonyl carbon.
- Tetrahedral Intermediate: A transient intermediate forms.
- Collapse & Elimination: The tetrahedral intermediate collapses, expelling the chloride ion () and releasing and the corresponding alcohol (TEG-OH).

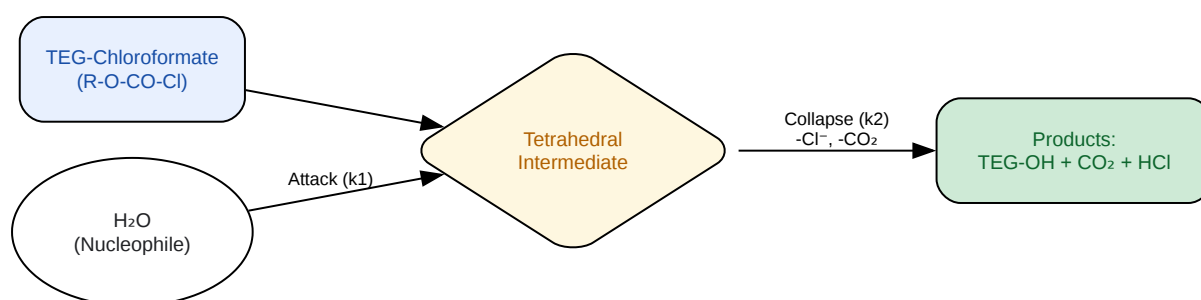


Figure 1: Bimolecular Addition-Elimination Mechanism of TEG-Cl Hydrolysis.

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Comparative Kinetic Performance Guide

The following table benchmarks TEG-Cl against standard chloroformate alternatives. The "Estimated Half-Life" for TEG-Cl is derived from the inductive similarity to 2-methoxyethyl

chloroformate.

Table 1: Comparative Hydrolytic Stability at 25°C (pH 7.0)

Compound	Structure Type	Est.[1][2][3][4] Half-Life ()	Reactivity Driver	Mechanism
TEG-Cl (Target)	Primary Alkyl (Ether-substituted)	< 20 min	-I Inductive Effect: Ether oxygens increase carbonyl electrophilicity.	(Addition-Elimination)
Ethyl Chloroformate	Primary Alkyl	~53 min	Standard Baseline: Moderate steric/electronic balance.	
Methyl Chloroformate	Methyl	~1.4 min	Steric Accessibility: Minimal hindrance allows rapid water attack.	
Phenyl Chloroformate	Aryl	< 5 min	Resonance/Induction: Phenoxide is a superior leaving group.	
Isopropyl Chloroformate	Secondary Alkyl	> 60 min	Steric Hindrance: Bulky group slows nucleophilic attack.	Mixed (/)

*Note: Baseline values for Methyl/Ethyl Chloroformate vary by ionic strength but consistently show rapid degradation in minutes (Queen, 1967).

Experimental Protocol: Conductometric Kinetic Assay

To validate the specific half-life of your TEG-Cl batch, use this self-validating conductometric protocol. This method relies on the fact that hydrolysis releases HCl, causing a linear increase in solution conductivity over time.

Methodology

Objective: Determine the observed pseudo-first-order rate constant ().

Reagents:

- Solvent: 10% Dioxane / 90% Water (v/v) (Maintains solubility while simulating aqueous conditions).
- Analyte: TEG-Cl (Freshly distilled or opened).
- Equipment: Conductivity meter with data logging, jacketed beaker (25°C).

Workflow Diagram:

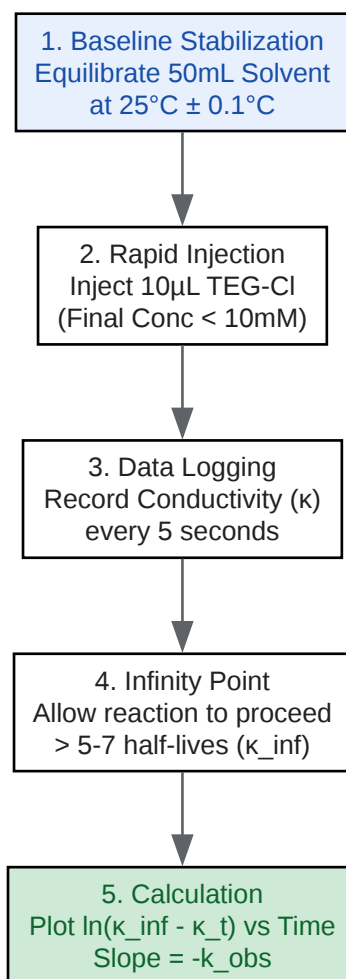


Figure 2: Conductometric Determination of Hydrolysis Kinetics.

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Data Analysis (Self-Validation)

- Linearity Check: Plot
versus time (
).
- Validation: The plot must be linear (
) for at least 3 half-lives. A deviation from linearity suggests solubility issues or competing side reactions.
- Calculation:

Storage & Handling Implications

Based on the kinetic profile, TEG-Cl is classified as High Risk for Moisture Degradation.

- Storage: Must be stored at -20°C under Argon/Nitrogen.
- Usage: Allow the bottle to reach room temperature before opening to prevent condensation.
- Solvents: Use only anhydrous solvents (< 50 ppm water) for conjugation reactions.

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- To cite this document: BenchChem. [Kinetic Profile & Hydrolytic Stability: 2-[2-(2-methoxyethoxy)ethoxy]ethyl Chloroformate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3417447/docs#kinetic-profile-hydrolytic-stability-2-2-2-methoxyethoxy-ethoxy-ethyl-chloroformate>]

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